

Technical Guide: Solubility and Applications of Azidoethyl-SS-ethylalcohol

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Compound of Interest

Compound Name: Azidoethyl-SS-ethylalcohol

Cat. No.: B605805

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics and applications of **Azidoethyl-SS-ethylalcohol**, a bifunctional crosslinker molecule. The information is intended to support researchers and professionals in the fields of chemistry, biochemistry, and drug development.

Introduction to Azidoethyl-SS-ethylalcohol

Azidoethyl-SS-ethylalcohol (CAS: 1807540-82-4) is a versatile crosslinking reagent used in bioconjugation and drug delivery research.^{[1][2]} Its structure features three key functional components: an azide group, a cleavable disulfide bond, and a hydroxyl group.^{[3][4][5]}

- The azide group facilitates covalent bond formation with alkyne-containing molecules via "Click Chemistry," a highly efficient and specific bioorthogonal reaction.
- The disulfide bond provides a cleavable linkage, which is sensitive to reducing agents such as dithiothreitol (DTT) or glutathione. This feature is particularly valuable for the intracellular release of conjugated payloads.
- The hydroxyl group offers a site for further chemical modification or derivatization.^{[3][5]}

These characteristics make **Azidoethyl-SS-ethylalcohol** a valuable tool in the construction of complex biomolecules, most notably in the development of Antibody-Drug Conjugates (ADCs).

[1] In this context, it can act as a linker to attach a cytotoxic drug to an antibody, with the disulfide bond allowing for targeted drug release within the reducing environment of a cancer cell.

A related compound, Azidoethyl-SS-ethylamine (CAS: 1807512-40-8), possesses a terminal amine group instead of a hydroxyl group, which is reactive towards carboxylic acids and activated esters.[6][7] Due to their structural similarity, the solubility characteristics are expected to be comparable.

Solubility Profile

Quantitative solubility data for **Azidoethyl-SS-ethylalcohol** is not readily available in public literature. However, qualitative solubility information for the closely related compound, Azidoethyl-SS-ethylamine, indicates its solubility in several common organic solvents. This information can serve as a strong proxy for estimating the solubility of **Azidoethyl-SS-ethylalcohol**.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Dimethylformamide (DMF)	Soluble
Dichloromethane (DCM)	Soluble
Methanol	Soluble

Data presented is for the related compound Azidoethyl-SS-ethylamine and is expected to be indicative for Azidoethyl-SS-ethylalcohol.[6][7]

Experimental Protocol: Determination of Solubility

The following is a generalized protocol for determining the solubility of a compound like **Azidoethyl-SS-ethylalcohol** in a given solvent.

Objective: To determine the saturation solubility of **Azidoethyl-SS-ethylalcohol** in a specific solvent.

Materials:

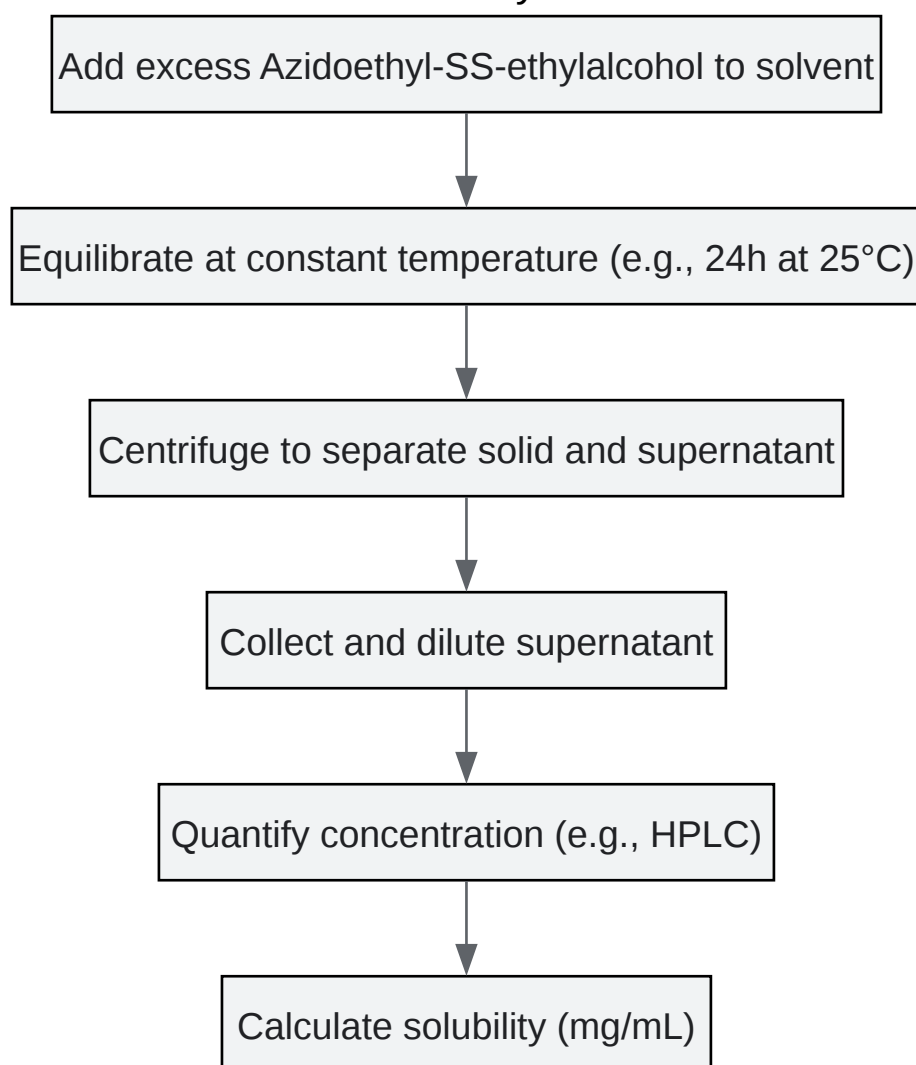
- **Azidoethyl-SS-ethylalcohol**
- Selected solvent (e.g., DMSO, water, ethanol)
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system or a spectrophotometer
- Volumetric flasks and pipettes

Methodology:

- **Preparation of Stock Solution:** Prepare a high-concentration stock solution of **Azidoethyl-SS-ethylalcohol** in a solvent in which it is freely soluble (e.g., DMSO).
- **Calibration Curve:** Generate a calibration curve by preparing a series of dilutions from the stock solution and measuring their absorbance or HPLC peak area.
- **Equilibrium Solubility Measurement:**
 - Add an excess amount of **Azidoethyl-SS-ethylalcohol** to a known volume of the test solvent in a sealed vial.
 - Agitate the mixture vigorously using a vortex mixer.
 - Place the vial in a thermostatic shaker set to a constant temperature (e.g., 25°C) and shake for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Centrifuge the suspension to pellet the undissolved solid.
- **Quantification:**

- Carefully collect an aliquot of the clear supernatant.
- Dilute the supernatant with an appropriate solvent to fall within the range of the calibration curve.
- Analyze the diluted sample using HPLC or spectrophotometry.
- Calculation: Determine the concentration of the dissolved compound in the supernatant using the calibration curve. This concentration represents the saturation solubility of **Azidoethyl-SS-ethylalcohol** in the test solvent at the specified temperature.

Workflow for Solubility Determination

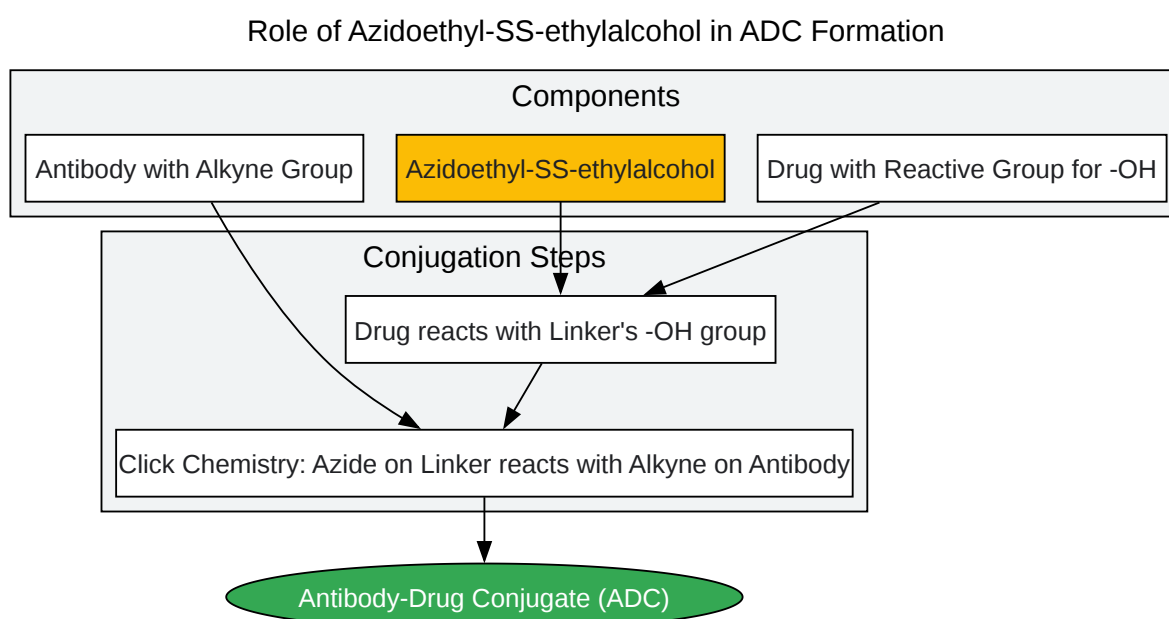


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Caption: A generalized workflow for determining the solubility of a compound.

Application in Bioconjugation

Azidoethyl-SS-ethylalcohol serves as a cleavable linker in bioconjugation, particularly in the synthesis of Antibody-Drug Conjugates (ADCs). The diagram below illustrates its role in connecting an antibody to a drug molecule.



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Caption: Logical flow of ADC synthesis using **Azidoethyl-SS-ethylalcohol**.

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